

In-depth Technical Guide: 5-Bromo-3-(trifluoromethyl)pyridine-2-carboxylic acid

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Compound of Interest

Compound Name: 5-Bromo-3-(trifluoromethyl)pyridine-2-carboxylic acid

Cat. No.: B596314

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CAS Number: 1211580-84-5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Bromo-3-(trifluoromethyl)pyridine-2-carboxylic acid**, a key building block in medicinal chemistry and agrochemical synthesis.

Chemical Properties and Data

5-Bromo-3-(trifluoromethyl)pyridine-2-carboxylic acid, with the CAS number 1211580-84-5, is a halogenated pyridine derivative. Its structural formula is $C_7H_3BrF_3NO_2$.^[1] This compound is of significant interest to researchers due to the presence of a trifluoromethyl group, which can enhance metabolic stability and binding affinity of target molecules.

Property	Value	Source
CAS Number	1211580-84-5	[1][2]
Molecular Formula	C ₇ H ₃ BrF ₃ NO ₂	[1]
Molecular Weight	270.01 g/mol	[2]
IUPAC Name	5-bromo-3-(trifluoromethyl)picolinic acid	[2]
Predicted pKa	2.46 ± 0.36	[1]
Purity	Typically ≥95%	[2]

Synthesis and Reaction Mechanisms

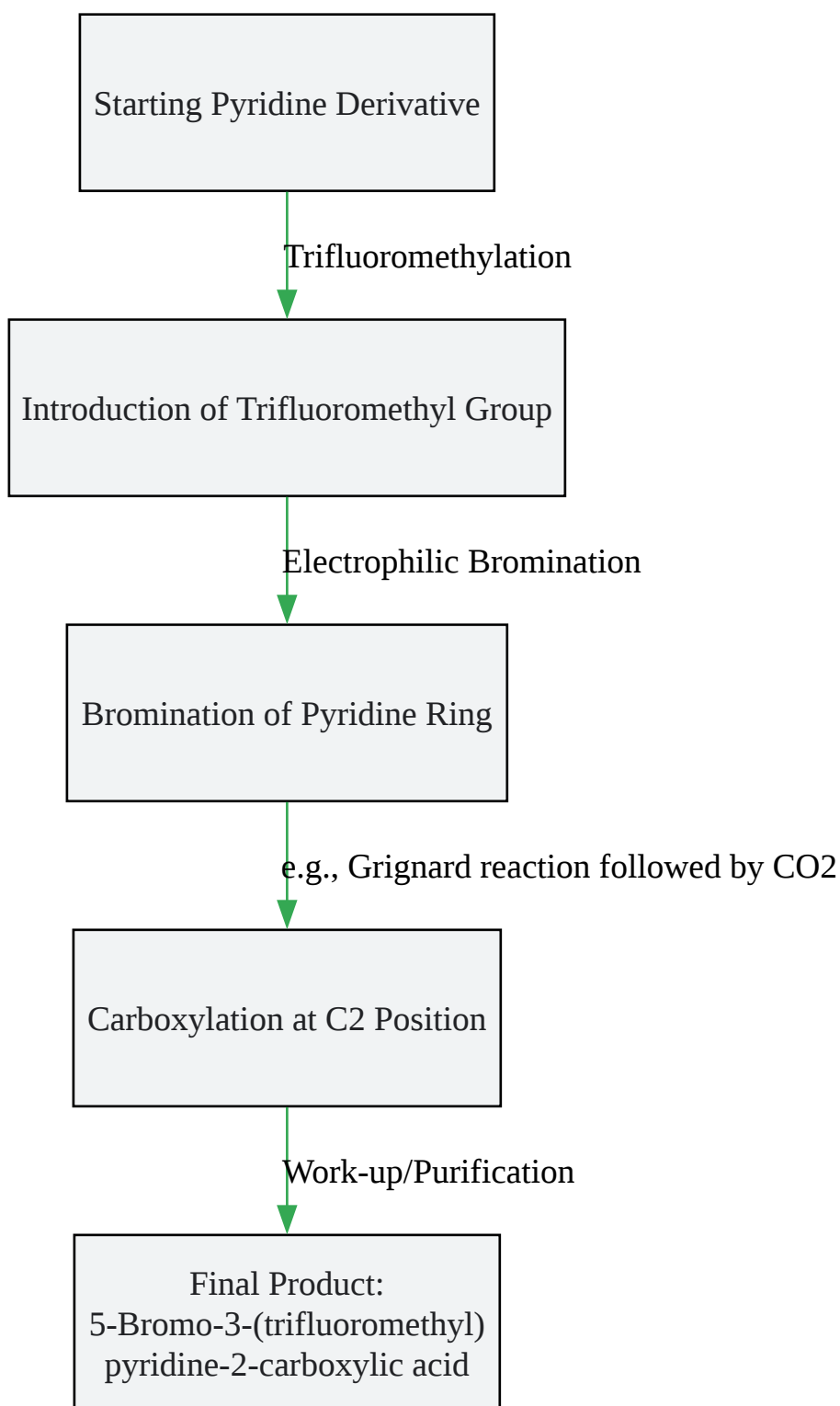
While a specific, detailed experimental protocol for the synthesis of **5-Bromo-3-(trifluoromethyl)pyridine-2-carboxylic acid** is not readily available in public literature, a general understanding can be derived from the synthesis of similar trifluoromethylpyridine derivatives. The synthesis of such compounds often involves multi-step reactions.

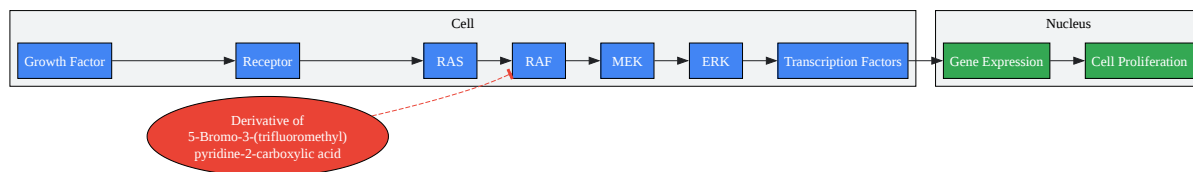
A plausible synthetic approach could be conceptualized based on a patented method for a structurally related compound, 5-bromo-2-methyl-3-(trifluoromethyl)pyridine. This suggests that a multi-step synthesis involving the introduction of the trifluoromethyl group, followed by bromination and subsequent modification of other substituents on the pyridine ring, is a likely pathway.

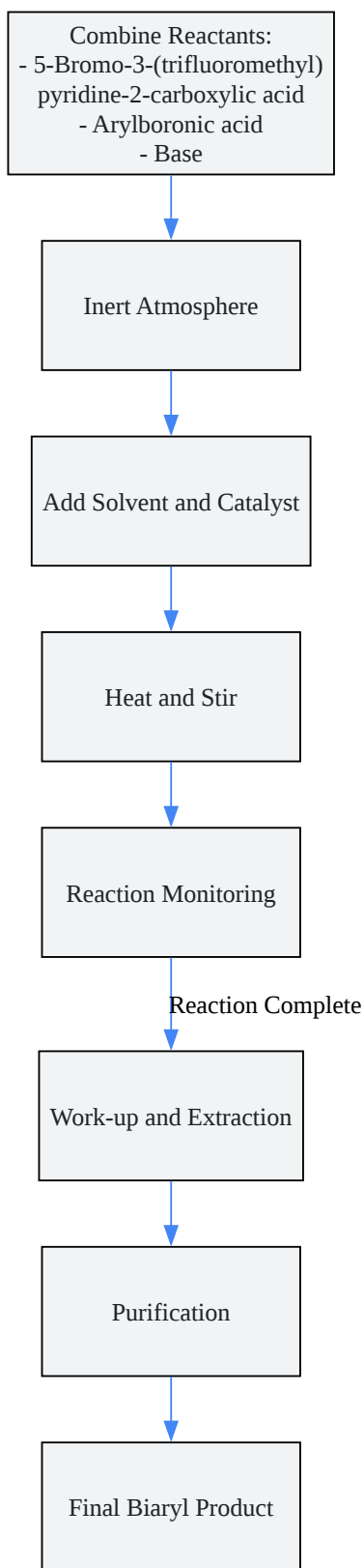
A review of the synthesis of trifluoromethylpyridines indicates that common strategies include:

- Chlorine/fluorine exchange using a trichloromethylpyridine precursor.
- Cyclocondensation reactions with a trifluoromethyl-containing building block.
- Direct trifluoromethylation of a pre-functionalized pyridine ring.

A potential, though unverified, synthetic workflow for obtaining the target molecule is outlined below. This is a hypothetical pathway and would require experimental validation.







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References

- 1. Page loading... [wap.guidechem.com]
- 2. 5-bromo-3-(trifluoromethyl)pyridine-2-carboxylic acid 95% | CAS: 1211580-84-5 | AChemBlock [achemblock.com]
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